

Synthesis of Dimethyl 2,2-bis(hydroxymethyl)malonate: An Application Note and Protocol

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Compound of Interest

Compound Name: *Dimethyl 2,2-bis(hydroxymethyl)malonate*

CAS No.: 35329-73-8

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Abstract

This document provides a detailed protocol for the synthesis of **Dimethyl 2,2-bis(hydroxymethyl)malonate**, a valuable building block in organic synthesis. The procedure is based on the well-established base-catalyzed hydroxymethylation of dimethyl malonate using formaldehyde. This application note includes a step-by-step experimental protocol, a summary of required materials and their properties, and a workflow diagram for clarity. The described method is robust, offering good yields and high purity of the final product, which is a versatile intermediate for the preparation of various substituted malonic esters and other complex molecules.

Introduction

Dimethyl 2,2-bis(hydroxymethyl)malonate is a key intermediate in synthetic organic chemistry, primarily utilized in the construction of more complex molecular architectures. Its bifunctional nature, possessing two hydroxyl groups and two methyl ester moieties, allows for a variety of subsequent chemical transformations. This compound serves as a precursor for the synthesis of substituted acrylic esters, isobutyric esters, and heterocyclic compounds. The synthesis is achieved through a base-catalyzed reaction between dimethyl malonate and formaldehyde, a classic example of a hydroxymethylation reaction.

Reaction Scheme

The overall reaction for the synthesis of **Dimethyl 2,2-bis(hydroxymethyl)malonate** is as follows:

Data Presentation

Table 1: Reactants and Product Properties

Compound Name	Formula	Molecular Weight (g/mol)	Molar Equivalent	Amount (g)	Moles (mol)	Density (g/mL)
Dimethyl Malonate	C ₅ H ₈ O ₄	132.11	1.0	132.11	1.0	1.154
Formaldehyde (37% solution)	CH ₂ O	30.03	2.0	162.2	2.0	~1.09
Potassium Carbonate (anhydrous)	K ₂ CO ₃	138.21	Catalyst	10.0	0.072	2.43
Product: Dimethyl 2,2-bis(hydroxymethyl)malonate	C ₇ H ₁₂ O ₆	192.17	-	-	-	-

Experimental Protocol

This protocol is adapted from a similar, well-established procedure for the diethyl analog.

Materials:

- Dimethyl malonate ($\geq 99\%$)
- Formaldehyde solution (37% in H_2O)
- Potassium carbonate (anhydrous, powder)
- Diethyl ether (anhydrous)
- Sodium sulfate (anhydrous)
- Saturated aqueous ammonium sulfate solution
- Ice
- 500 mL three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- Reaction Setup:

- In a 500 mL three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, place 162.2 g of 37% formaldehyde solution (2.0 mol).
- Cool the flask in an ice-water bath to 10-15 °C.
- Slowly add 10.0 g of anhydrous potassium carbonate to the stirred formaldehyde solution.
- Addition of Dimethyl Malonate:
 - Place 132.11 g (1.0 mol) of dimethyl malonate in the dropping funnel.
 - Add the dimethyl malonate dropwise to the cooled, stirred formaldehyde-carbonate mixture over a period of approximately 1.5 to 2 hours.
 - Maintain the reaction temperature between 15-20 °C throughout the addition.
- Reaction:
 - After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for an additional 3 hours. The reaction mixture will become a clear, single phase.
- Work-up:
 - Transfer the reaction mixture to a separatory funnel.
 - Add 150 mL of a saturated aqueous ammonium sulfate solution to the separatory funnel and shake vigorously. This will help to break any emulsions.
 - Extract the aqueous layer with diethyl ether (3 x 100 mL).
 - Combine the organic extracts.
- Drying and Solvent Removal:
 - Dry the combined organic extracts over anhydrous sodium sulfate for at least 1 hour.
 - Filter the drying agent and wash it with a small amount of fresh diethyl ether.

- Remove the diethyl ether using a rotary evaporator. The temperature of the water bath should not exceed 40 °C.
- Purification:
 - The resulting crude product, a viscous oil, can be purified by vacuum distillation or crystallization. For crystallization, dissolve the oil in a minimal amount of warm ethyl acetate and cool in an ice bath to induce crystallization.
 - Collect the crystals by vacuum filtration and wash with a small amount of cold ethyl acetate.
 - Dry the crystals under vacuum to obtain pure **Dimethyl 2,2-bis(hydroxymethyl)malonate**.

Expected Yield:

Based on analogous reactions with diethyl malonate which can yield between 72-90%^{[1][2]}, a similar yield is anticipated for the dimethyl ester.

Mandatory Visualization



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Caption: Step-by-step workflow for the synthesis of **Dimethyl 2,2-bis(hydroxymethyl)malonate**.

Safety Precautions

- Formaldehyde: is a known carcinogen and should be handled in a well-ventilated fume hood.
- Dimethyl malonate: can cause eye irritation.

- Potassium carbonate: is a mild base; avoid contact with skin and eyes.
- Diethyl ether: is extremely flammable; ensure there are no ignition sources nearby.
- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Conclusion

The protocol described provides a reliable and scalable method for the synthesis of **Dimethyl 2,2-bis(hydroxymethyl)malonate**. The starting materials are readily available and the procedure employs standard laboratory techniques. The resulting product is of high purity and can be used in a variety of subsequent synthetic applications.

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References

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. US9108914B1 - Method to obtain methylene malonate via bis\(hydroxymethyl\) malonate pathway - Google Patents \[patents.google.com\]](#)
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